

Octavinyl octasilasesquioxane CAS number and safety data sheet

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Compound of Interest

Compound Name: Octavinyl octasilasesquioxane

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An In-Depth Technical Guide to **Octavinyl octasilasesquioxane** for Advanced Research Applications

Authored by a Senior Application Scientist

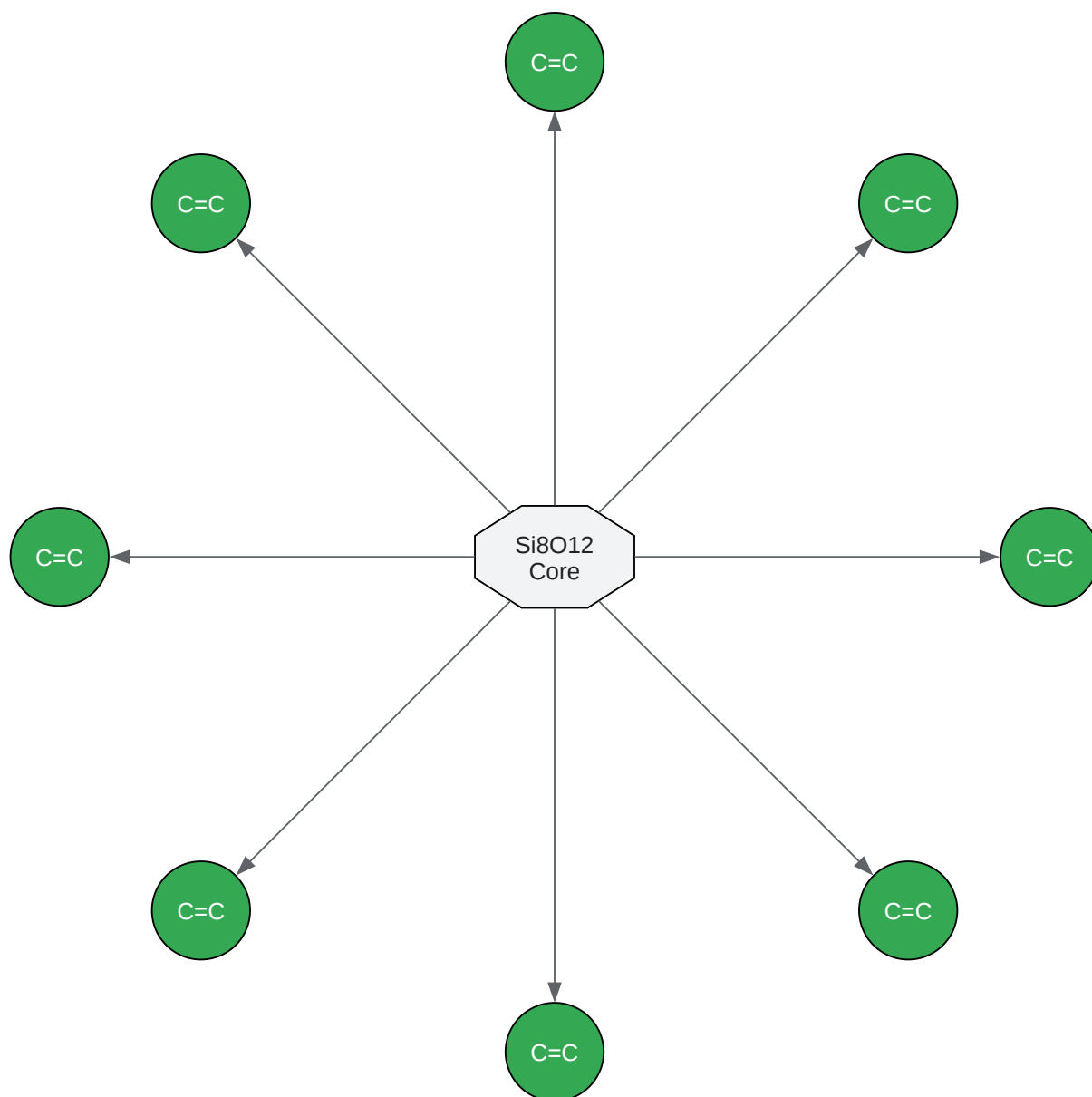
This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **Octavinyl octasilasesquioxane**. Moving beyond a simple data sheet, we delve into the synthesis, properties, safety, and application of this unique molecule, grounding our discussion in the causality of its chemical behavior and its potential in advanced material science and nanotechnology.

Core Identification and Molecular Architecture

Octavinyl octasilasesquioxane is a member of the Polyhedral Oligomeric Silsesquioxane (POSS) family, a class of compounds that represent a hybrid state between ceramic and organic materials. Its structure is a well-defined, cage-like inorganic core of silicon and oxygen, with organic vinyl groups attached at the corners. This unique architecture is the foundation of its utility.

The definitive identifier for this compound is its CAS Number: 69655-76-1^{[1][2][3][4][5]}. It is also known by synonyms such as Octavinyl-T8-silsesquioxane, PSS-Octavinyl substituted, and 1,3,5,7,9,11,13,15-Octavinylpentacyclo[9.5.1.13,9.15,15.17,13]octasiloxane^{[1][4][6]}.

The eight reactive vinyl groups at the periphery of the inorganic silica core are the key to its versatility. These functional groups serve as anchor points for polymerization and functionalization, allowing the POSS cage to be incorporated into a wide range of polymer matrices or to have other functional molecules attached to it^[1].



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Caption: Molecular structure of **Octavinylloctasilasesquioxane**.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Octavinyl octasilasesquioxane**.

Property	Value	Source(s)
CAS Number	69655-76-1	[2][3][4]
Molecular Formula	C ₁₆ H ₂₄ O ₁₂ Si ₈	[3][4][6]
Molecular Weight	633.04 g/mol	[3][4][6]
Appearance	White solid powder / crystal	[2]
Melting Point	> 350 °C	[2]
Boiling Point	329.4 °C at 760 mmHg	[2]
Density	1.22 g/cm ³	[2]
Purity	≥ 95%	[1][4]

Synthesis and Characterization: A Protocol for High Crystallinity

The synthesis of **Octavinyl octasilasesquioxane** has historically been challenging, often resulting in low yields and requiring lengthy reaction times[7][8]. The primary route is the hydrolytic condensation of a vinylsilane precursor, such as vinyltrimethoxysilane (VTMS) or vinyltrichlorosilane[7][8][9]. The key to achieving high yield and crystallinity lies in the precise control of reaction conditions.

Expertise in Practice: Why Reaction Conditions Matter

The formation of the desired T8 cage structure is a kinetically and thermodynamically controlled process. It competes with the formation of undesired oligomers and polymers.

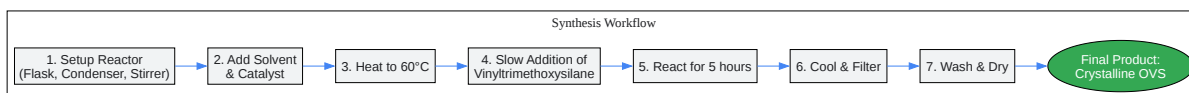
- **Monomer Concentration:** A lower concentration (e.g., 0.4 M) favors the intramolecular condensation required to form the closed cage structure over intermolecular polymerization[7].

- Temperature: Elevated temperatures (e.g., 60 °C) increase the reaction rate, significantly reducing the time required from days to hours[7].
- Monomer Addition Rate: A slow, controlled addition of the monomer ensures that its local concentration remains low, further suppressing side reactions and promoting the formation of the highly symmetrical, crystalline product[7].

Experimental Protocol: Optimized Synthesis

This protocol is based on an optimized procedure for achieving high crystallinity and yield[7].

- Reactor Setup: A three-neck round-bottom flask is equipped with a condenser, a mechanical stirrer, and a syringe pump.
- Solvent and Catalyst: The flask is charged with the appropriate solvent (e.g., methanol) and catalyst (e.g., hydrochloric acid).
- Heating: The solution is heated to the target temperature (e.g., 60 °C) with stirring.
- Monomer Addition: Vinyltrimethoxysilane (VTMS) is added dropwise via the syringe pump at a controlled rate (e.g., 20 µl/min). This slow addition is critical for maximizing yield and purity[7].
- Reaction: The reaction is allowed to proceed for a set time (e.g., 5 hours) after the addition is complete[7].
- Isolation: The reaction mixture is cooled, and the white crystalline product is isolated by filtration.
- Purification: The product is washed with the solvent and dried under a vacuum to yield highly crystalline **Octavinyloctasilasesquioxane**. Yields as high as 72% have been reported with this optimized method[7].



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Caption: Optimized workflow for synthesizing **Octavinyl-octasilasesquioxane**.

Characterization

The structure and purity of the synthesized product are typically validated using a suite of analytical techniques, including:

- Nuclear Magnetic Resonance (NMR): ^1H , ^{13}C , and ^{29}Si NMR are used to confirm the structure[9].
- Fourier Transform Infrared Spectroscopy (FTIR): To identify characteristic vibrational bands of the Si-O-Si cage and vinyl groups[9].
- Thermogravimetric Analysis (TGA): To assess thermal stability, with initial decomposition temperatures reported around 278.5°C [9].

Safety Data Sheet (SDS) and Handling

A review of the Safety Data Sheet is mandatory before handling any chemical. For **Octavinyl-octasilasesquioxane**, the available data suggests it has a low hazard profile.

Trustworthiness: A Self-Validating Safety Protocol

According to a representative SDS, **Octavinyl-octasilasesquioxane** is not classified as a hazardous substance under GHS-US regulations, and no labeling is applicable[10]. However, this does not mean that precautions should be ignored. As with any fine powder, inhalation should be minimized. Good laboratory hygiene is always the best practice.

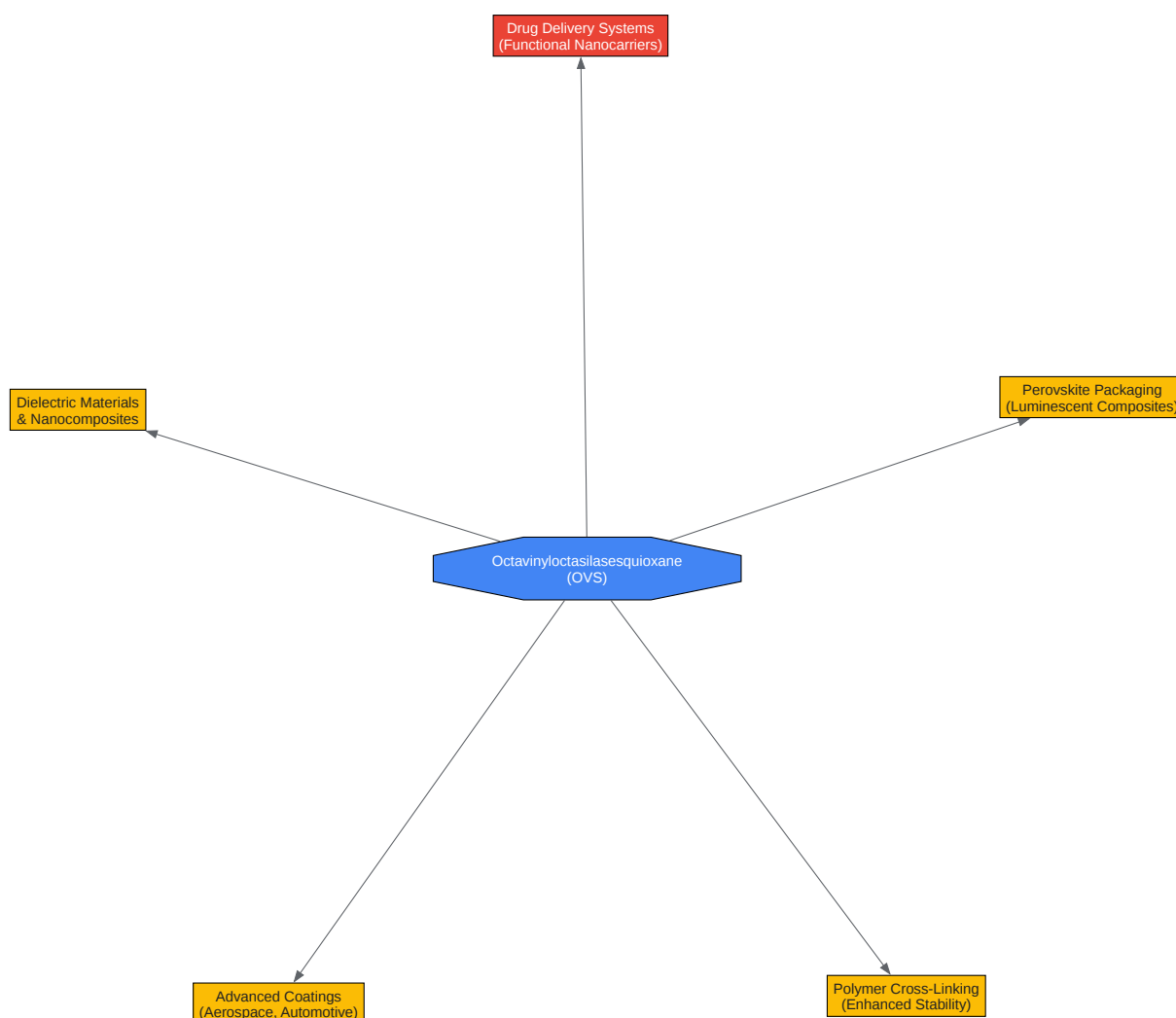
Safety & Handling Guideline	Recommendation	Source
Personal Protective Equipment	Standard lab coat, safety glasses, and gloves.	[10]
Handling	Avoid breathing dust. Use in a well-ventilated area.	[10]
Storage	Keep container tightly closed. Store in a cool, dry, well-ventilated place away from heat.	[2][10]
First Aid: Inhalation	Remove to fresh air. Seek medical advice if you feel unwell.	[10]
First Aid: Skin Contact	Wash with soap and water. May cause skin irritation.	[10]
First Aid: Eye Contact	Rinse thoroughly with water for at least 15 minutes. May cause eye irritation.	[10]
Disposal	Dispose of in accordance with local/national regulations. May be incinerated.	[10]

Applications in Advanced Materials and Nanotechnology

The true value of **Octavinyl octasilasesquioxane** lies in its role as a nanoscale building block for creating advanced organic-inorganic hybrid materials[1][11]. The vinyl groups are readily transformed through various chemical reactions, making it a versatile platform molecule[8].

- **Cross-linking Agent:** It can be used as a cross-linking agent to improve the thermal stability and mechanical properties of polymers like Poly(3-hydroxybutyrate-co-3-hydroxyvalerate) (PHBV)[2][5].

- **Advanced Coatings & Adhesives:** Its incorporation into polymer matrices can enhance durability and resistance to environmental factors, making it suitable for high-performance coatings in the aerospace and automotive industries[1].
- **Nanocomposites:** The rigid inorganic core enhances the mechanical properties of materials used in electronics and packaging[1].
- **Dielectric Materials:** It is employed in the production of high-performance dielectric materials for the electronics industry[1].
- **Specialty Composites:** It has been instrumental in synthesizing highly luminescent polymer composites for packaging metal halide perovskite nanocrystals, protecting them from degradation by water[2][5].



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Caption: Key application areas for **Octavinylloctasilasesquioxane**.

Relevance for Drug Development Professionals

While **Octavinyl octasilasesquioxane** is not a therapeutic agent itself, its unique properties make it a highly relevant material for the field of drug delivery. The development of innovative drug delivery systems (DDS) is a critical aspect of modern pharmaceuticals, aiming to improve the efficacy and reduce the side effects of potent drugs like paclitaxel[12][13]. Nanomaterials are at the forefront of this research[14][15].

The relevance of **Octavinyl octasilasesquioxane** for drug development stems from its potential as a foundational component for creating sophisticated nanocarriers[1].

- **Scaffold for Functionalization:** The eight vinyl groups provide a high density of reactive sites. This allows for the covalent attachment of various functional entities, a cornerstone of targeted drug delivery design:
 - **Targeting Ligands:** Antibodies or peptides can be attached to direct the nanoparticle to specific cancer cells.
 - **Stealth Polymers:** Polyethylene glycol (PEG) chains can be grafted to the surface to create a "stealth" coating that helps the nanoparticle evade the immune system, prolonging its circulation time.
 - **Therapeutic Payloads:** The drug itself can be attached, sometimes via a cleavable linker that releases the drug only in the target environment (e.g., the low pH of a tumor).
- **Structural Integrity:** The rigid, inorganic core provides a stable scaffold, ensuring the nanocarrier maintains its structure in circulation. This contrasts with softer materials like liposomes, which can have stability issues.
- **Hybrid Material Formulation:** It can be incorporated into biodegradable polymers to form nanocomposites. These materials can be engineered to create nanoparticles, microparticles, or implants that provide controlled, sustained release of a therapeutic agent over time[16].

For a drug development professional, **Octavinyl octasilasesquioxane** should be viewed not as a final product, but as a high-potential platform molecule. It offers the ability to construct precisely engineered, multifunctional nanostructures for advanced drug delivery applications, bridging the gap between inorganic material science and cutting-edge pharmacology[17].

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